using methyl 2-(2-bromophenoxy)propanoate as a pharmaceutical intermediate

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*methyl 2-(2-bromophenoxy)propanoate*
Cat. No.:	*B4272753*

Get Quote

Application Note: **Methyl 2-(2-bromophenoxy)propanoate** as a Strategic Pharmaceutical Intermediate

Abstract

Methyl 2-(2-bromophenoxy)propanoate is a bifunctional building block offering a unique combination of an electrophilic aryl bromide and a nucleophilic/electrophilic propanoate ester. While historically associated with "fop" class herbicide scaffolds, this intermediate has emerged as a privileged structure in the synthesis of PPAR agonists (fibrates), benzofuran-derived pharmacophores, and chiral heterocyclic libraries. This guide details its chemical profile, strategic utility in palladium-catalyzed cross-couplings, and a validated protocol for synthesizing biaryl ether scaffolds common in metabolic disease therapeutics.

Chemical Profile & Stability

© 2026 BenchChem. All rights reserved.

Property	Specification	Notes
CAS Number	879180-89-9 (racemic)	Enantiopure forms (R/S) available for stereoselective synthesis.
Formula	$C_{10}H_{11}BrO_3$	MW: 259.10 g/mol
Appearance	Colorless to pale yellow oil	Viscous liquid at RT; may crystallize at <4°C.
Boiling Point	140–145 °C (at 1 mmHg)	High vacuum distillation recommended to avoid ester hydrolysis.
Solubility	Soluble in DCM, THF, Toluene, EtOAc	Sparingly soluble in water; susceptible to hydrolysis in aqueous base.
Stability	Moisture Sensitive	Store under inert gas (Ar/N_2). Avoid prolonged exposure to light (debromination risk).
Key Impurity	Methyl 2-bromopropionate	Genotoxic Impurity (GTI). Must be controlled <10 ppm in final API.

Strategic Utility: The "Ortho-Bromo" Advantage

Unlike its para-substituted counterparts (common in simple fibrates), the 2-bromo (ortho) substituent provides a critical handle for increasing molecular complexity via intramolecular cyclization or sterically demanding cross-coupling.

Core Applications:

- PPAR Agonist Synthesis: The phenoxy-propanoate tail mimics the endogenous fatty acid ligands of Peroxisome Proliferator-Activated Receptors (PPARs). The ortho-bromo group allows for the attachment of hydrophobic biaryl tails via Suzuki-Miyaura coupling, essential for high-affinity binding to the PPAR ligand-binding pocket (LBD).

© 2026 BenchChem. All rights reserved.

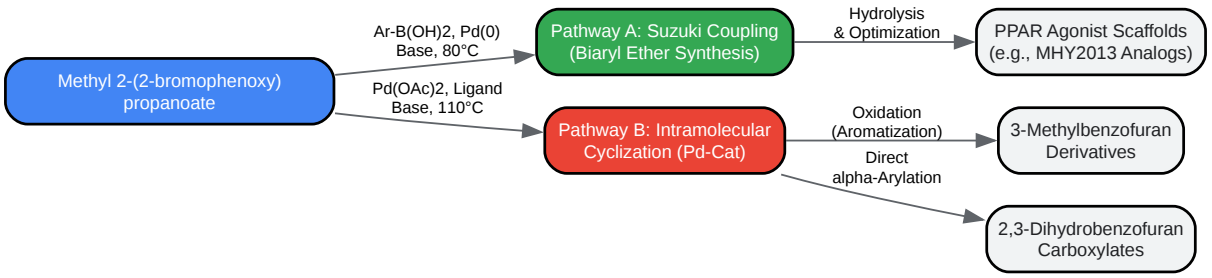
- Benzofuran/Dihydrobenzofuran Construction: Through Pd-catalyzed intramolecular

  -arylation or Heck-type cyclization, this intermediate can be ring-closed to form 3-substituted benzofurans, a scaffold found in anti-arrhythmic and anti-tumor agents.

- Chiral Pool Synthesis: Starting from optically pure methyl lactate, the ether bond formation retains stereochemistry, allowing the synthesis of enantiopure drugs without expensive chiral resolution steps.

Visualizing the Synthetic Pathways

The following diagram illustrates the divergent synthetic pathways accessible from this intermediate.



Click to download full resolution via product page

Figure 1: Divergent synthetic utility. Pathway A leads to metabolic disease therapeutics (PPAR agonists), while Pathway B accesses heterocyclic pharmacophores.

Detailed Protocol: Suzuki-Miyaura Cross-Coupling

Objective: Synthesis of Methyl 2-(2-(4'-methoxyphenyl)phenoxy)propanoate. Context: This protocol validates the reactivity of the sterically hindered ortho-bromo group, a key step in synthesizing PPAR pan-agonist libraries.

Reagents & Equipment:

- Substrate: **Methyl 2-(2-bromophenoxy)propanoate** (1.0 equiv, 5.0 mmol, 1.30 g)

© 2026 BenchChem. All rights reserved.

- Coupling Partner: 4-Methoxyphenylboronic acid (1.5 equiv, 7.5 mmol, 1.14 g)
- Catalyst: $Pd(dppf)Cl_2 \cdot CH_2Cl_2$ (3 mol%, 0.15 mmol, 122 mg)
- Base: Potassium Carbonate (K_2CO_3), anhydrous (3.0 equiv, 15.0 mmol, 2.07 g)
- Solvent: 1,4-Dioxane/Water (4:1 v/v, degassed)
- Apparatus: 50 mL Schlenk tube or pressure vial with magnetic stir bar.

Step-by-Step Methodology:

- Inert Setup: Flame-dry the Schlenk tube under vacuum and backfill with Argon (x3).
- Reagent Loading: Add the aryl boronic acid, K_2CO_3, and Pd catalyst to the tube under a positive stream of Argon. Note: Adding the catalyst last to the solid mixture prevents premature decomposition.
- Solvent Addition: Dissolve the substrate (**Methyl 2-(2-bromophenoxy)propanoate**) in 1,4-dioxane (12 mL) and transfer via syringe. Add degassed water (3 mL).
- Degassing: Sparge the reaction mixture with Argon for 5 minutes. Seal the vessel.
- Reaction: Heat to 90 °C for 4–6 hours.
  - Checkpoint: Monitor by TLC (Hexane/EtOAc 4:1) or HPLC.[1][2] The starting bromide (Rf ~0.6) should disappear, replaced by the fluorescent biaryl product (Rf ~0.5).
- Workup:
  - Cool to room temperature.[1][3]
  - Filter through a pad of Celite® to remove Pd black; rinse with EtOAc.
  - Wash the filtrate with water (2 x 20 mL) and Brine (1 x 20 mL).
  - Dry over Na_2SO_4 and concentrate in vacuo.
- Purification: Flash column chromatography (Silica Gel 60).

© 2026 BenchChem. All rights reserved.

- Gradient: 0% → 15% EtOAc in Hexanes.
- Yield Expectation: 85–92% (Pale yellow oil).

Self-Validating Logic:

- Steric Check: If conversion is <50% after 4 hours, the ortho-substituent is causing steric clash. Action: Switch catalyst to $Pd(P(t\text{-}Bu)_3)_2$ or SPhos Pd G2, which are specialized for hindered biaryls.
- Hydrolysis Check: If the ester hydrolyzes (acid product formed), the pH is too high or temperature too aggressive. Action: Switch base to K_3PO_4 or reduce water ratio.

Quality Control & Safety

Analytical Markers (HPLC/GC-MS)

- Target Mass: $[M+H]^+$ = 287.12 (for the methoxy-biaryl product).
- Impurity Watch:
  - Protodebromination: Loss of Br replaced by H (Mass 259 → 180). Indicates catalyst death or excess hydride source.
  - Homocoupling: Formation of Ar-Ar dimer from the boronic acid.

Safety & Handling

- Lachrymator Risk: The alpha-bromo ester precursors (if present as impurities) are potent lachrymators. Handle in a fume hood.
- Genotoxicity: Methyl 2-bromopropionate (a potential starting material residue) is a known mutagen. Ensure the starting material COA confirms levels <0.1%.

References

- Kim, S. J., et al. (2017).[4] "Physiological characterization of a novel PPAR pan agonist, 2-(4-(5,6-methylenedioxybenzo[d]thiazol-2-yl)-2-methylphenoxy)-2-methylpropanoic acid (MHY2013)." Oncotarget, 8(37), 61625–61637. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- PubChem. (2025). Methyl 2-(4-bromophenoxy)propanoate Compound Summary. National Library of Medicine. Retrieved from [Link]
- Reddy, J. V. R., et al. (2016). "A Sensitive Headspace Method for the Determination of 2-Bromopropionic Acid... in Tiopronin Drug Substance."[5] European Journal of Biomedical and Pharmaceutical Sciences. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. dspace.mit.edu [dspace.mit.edu]
- 4. oncotarget.com [oncotarget.com]
- 5. ejbps.com [ejbps.com]
- To cite this document: BenchChem. [using methyl 2-(2-bromophenoxy)propanoate as a pharmaceutical intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b4272753/docs#using-methyl-2-2-bromophenoxy-propanoate-as-a-pharmaceutical-intermediate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.